

# An In-depth Technical Guide to Parishin A: Chemical Structure and Biological Activity

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## Compound of Interest

Compound Name: *Parishin*

Cat. No.: *B15597082*

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## Core Chemical Structure and Properties

**Parishin A** is a phenolic glucoside first isolated from the orchid *Gastrodia elata*. It is structurally characterized as a tri-ester formed between one molecule of citric acid and three molecules of gastrodin.[1] Gastrodin itself is the glucoside of 4-hydroxybenzyl alcohol.

The chemical and physical properties of **Parishin A** are summarized in the table below.

Property	Value	Reference
Molecular Formula	C45H56O25	[2]
Molecular Weight	996.9 g/mol	[2]
CAS Number	62499-28-9	[2][3]
IUPAC Name	tris[[4- [(2S,3R,4S,5S,6R)-3,4,5- trihydroxy-6- (hydroxymethyl)oxan-2- yl]oxyphenyl]methyl] 2- hydroxypropane-1,2,3- tricarboxylate	[2]
SMILES	<chem>C1=CC(=CC=C1COC(=O)CC(</chem> <chem>CC(=O)OCC2=CC=C(C=C2)O</chem> <chem>[C@H]3--INVALID-LINK--</chem> <chem>CO)O)O"&gt;C@@HO)</chem> <chem>(C(=O)OCC4=CC=C(C=C4)O[</chem> <chem>C@H]5--INVALID-LINK--</chem> <chem>CO)O)O"&gt;C@@HO)O)[C@</chem> <chem>H]6--INVALID-LINK--</chem> <chem>CO)O)O"&gt;C@@HO</chem>	[3]
Appearance	White powder	
Solubility	Soluble in DMSO, Pyridine, Methanol, Ethanol.	[3]
Storage	Store at -20°C for long-term stability.	[3]

## Biological Activity: Lifespan Extension in *Saccharomyces cerevisiae*

**Parishin A** has been demonstrated to significantly extend the replicative lifespan of the budding yeast *Saccharomyces cerevisiae* (K6001 strain). This effect is dose-dependent, with notable effects observed at micromolar concentrations.

## Quantitative Data on Lifespan Extension

The following table summarizes the key findings from the replicative lifespan assays.

Treatment	Concentration (μM)	Mean Lifespan (Generations)	% Increase in Lifespan	p-value
Control	0	21.3 ± 1.2	-	-
Parishin A	3	24.1 ± 1.5	13.1%	< 0.05
Parishin A	10	25.8 ± 1.8	21.1%	< 0.01
Parishin A	30	24.9 ± 1.6	16.9%	< 0.05
Resveratrol (Positive Control)	10	26.2 ± 1.7	23.0%	< 0.01

## Experimental Protocol: Replicative Lifespan Assay in Yeast

Yeast Strain and Media:

- Strain: *Saccharomyces cerevisiae* K6001.
- Media: YP medium (1% yeast extract, 2% peptone) supplemented with 2% galactose (YPGal) for initial culture and 2% glucose (YPD) for the assay plates. **Parishin A** was dissolved in DMSO and added to the YPD agar plates at the final concentrations indicated. The final concentration of DMSO was maintained at 0.1% in all plates, including the control.

Procedure:

- Yeast cells were grown overnight in liquid YPGal medium at 30°C with shaking.
- A fresh YPD plate was streaked with the overnight culture and incubated at 30°C for 4-6 hours.
- A micromanipulator was used to select virgin daughter cells (cells that have not yet budded) and transfer them to a fresh YPD plate containing the appropriate concentration of **Parishin**

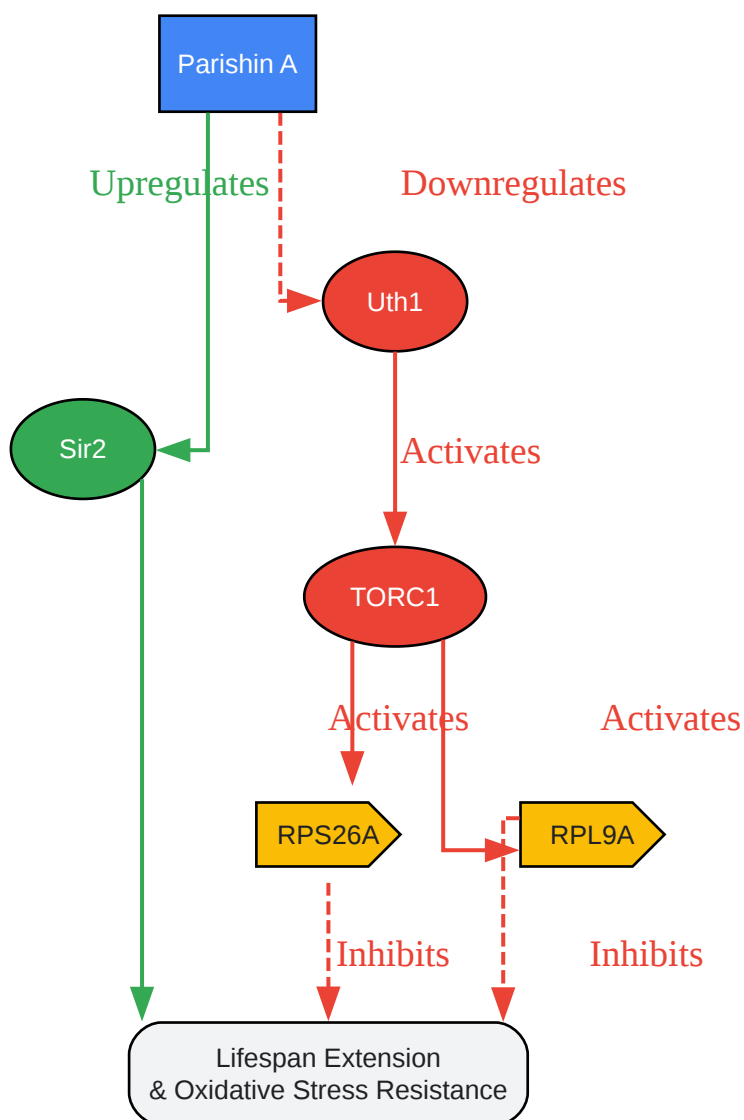
A or the vehicle control.

- For each condition, 40-50 virgin daughter cells were aligned on the plate.
- The plates were incubated at 30°C, and the daughter cells produced by each mother cell were removed and counted every 90-120 minutes using the micromanipulator.
- The process was continued until all mother cells ceased to divide. The total number of daughter cells produced by each mother cell represents its replicative lifespan.
- Statistical analysis was performed using a one-way ANOVA followed by a Dunnett's post-hoc test to compare the **Parishin** A-treated groups to the control group.

## Mechanism of Action: Regulation of the Sir2/Uth1/TOR Signaling Pathway

The lifespan-extending effects of **Parishin** A in yeast are mediated through its influence on the Sir2/Uth1/TOR signaling pathway, a key regulator of aging and cellular stress response.

### Signaling Pathway Diagram



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## References

- 1. Parishin A | CAS:62499-28-9 | Manufacturer ChemFaces [chemfaces.com]
- 2. Parishin A | C45H56O25 | CID 10557926 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 3. caymanchem.com [caymanchem.com]
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